

Personal protective equipment for handling Sofosbuvir impurity C

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Compound of Interest

Compound Name: Sofosbuvir impurity C

Cat. No.: B10800363

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Essential Safety and Handling of Sofosbuvir Impurity C

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized compounds like **Sofosbuvir impurity C**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure and efficient research environment.

Chemical Identifier:

- Name: **Sofosbuvir impurity C**
- CAS Number: 1496552-28-3[1][2]
- Molecular Formula: $C_{22}H_{29}FN_3O_9P$ [1][2]
- Molecular Weight: 529.45 g/mol [1][2]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Sofosbuvir impurity C** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[2]

- Causes skin irritation (Skin corrosion/irritation - Category 2)[2]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[2]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[2]

Signal Word: Warning[2]

It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and working in a well-ventilated area to minimize exposure.

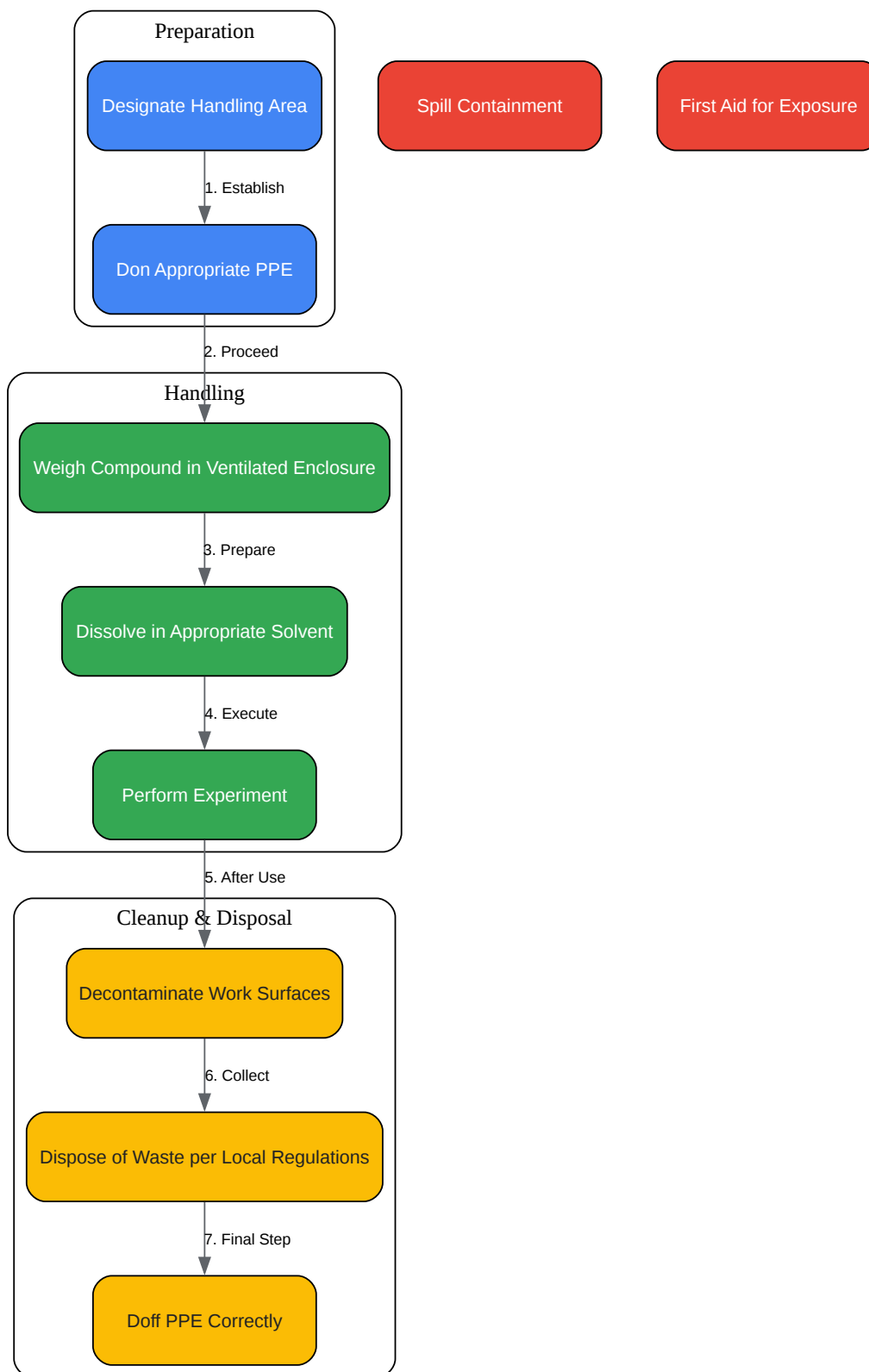
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to mitigate the risks associated with handling **Sofosbuvir impurity C**. The following table summarizes the recommended PPE based on the identified hazards.

Body Part	Personal Protective Equipment (PPE)	Rationale
Respiratory	N95 respirator, FFP2/FFP3 mask, or Powered Air-Purifying Respirator (PAPR)[3]	To prevent inhalation of airborne particles and potential respiratory irritation.[2][3]
Hands	Chemical-resistant nitrile gloves[3]	To protect hands from skin irritation and chemical exposure.[2][3]
Eyes/Face	Safety glasses with side shields or goggles; face shield if splashing is a risk	To prevent serious eye irritation from dust or splashes.[2]
Body	Disposable gown or Tyvek coverall[3]	To protect the body from contamination and chemical exposure.[2][3]

Operational and Disposal Plans

A clear, step-by-step workflow is critical for the safe handling and disposal of **Sofosbuvir impurity C**. The following diagram outlines the recommended procedure.



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Caption: Workflow for Safe Handling of **Sofosbuvir Impurity C**.

Experimental Protocol: Step-by-Step Guidance

- Preparation:
 - Designate a specific area for handling the compound, preferably within a chemical fume hood or other ventilated enclosure.
 - Before entering the designated area, don all required PPE as outlined in the table above.
- Handling:
 - Weighing: Carefully weigh the required amount of **Sofosbuvir impurity C** within the ventilated enclosure to prevent the dispersion of dust.
 - Dissolving: Add the weighed compound to the appropriate solvent in a suitable container. Gently agitate to dissolve.
 - Experimentation: Carry out the experimental procedures as planned, ensuring all manipulations are performed within the designated and controlled area.
- Cleanup and Disposal:
 - Decontamination: After completing the experiment, decontaminate all work surfaces and equipment using an appropriate cleaning agent.
 - Waste Disposal: Dispose of all contaminated materials, including empty containers, used PPE, and experimental waste, in accordance with local, state, and federal regulations. The Safety Data Sheet advises disposing of contents/container in accordance with local regulation.[2]
 - Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Typically, gloves are removed first, followed by the gown, and then eye and respiratory protection. Wash hands thoroughly after removing all PPE.

- Emergency Procedures:
 - Spill: In case of a spill, contain the material with an inert absorbent and clean the area with a suitable decontaminating agent. Ensure proper PPE is worn during cleanup.
 - Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[2]
Remove contaminated clothing and wash it before reuse.[2]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[2]
 - Ingestion: Rinse the mouth.[2] Do not induce vomiting.
 - In all cases of exposure, seek medical attention.

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